

Application Notes and Protocols: Foliar Spray vs. Drip Irrigation of Prohydrojasmon Racemate

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Compound of Interest

Compound Name: *Prohydrojasmon racemate*

Cat. No.: *B013459*

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Introduction

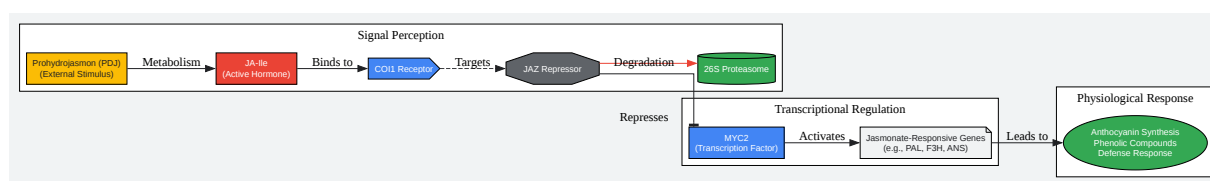
Prohydrojasmon (PDJ), chemically known as propyl (1RS,2RS)-(3-oxo-2-pentylcyclopentyl) acetate, is a synthetic analog of jasmonic acid (JA), a naturally occurring plant hormone.^{[1][2]} Jasmonates are critical signaling molecules that regulate a wide array of physiological processes in plants, including growth, development, fruit ripening and coloration, and responses to biotic and abiotic stress.^{[3][4][5]} PDJ functions as a highly bioactive derivative of JA, mimicking its effects to induce responses such as the synthesis of secondary metabolites like anthocyanins and phenolic compounds.^{[1][4][6]}

This document provides detailed application notes and experimental protocols for the use of **Prohydrojasmon racemate**, comparing the two primary methods of application: foliar spray and drip irrigation. It is intended to guide researchers in designing experiments to evaluate the efficacy and physiological impact of PDJ on various plant species.

Mechanism of Action: The Jasmonate Signaling Pathway

Prohydrojasmon exerts its effects by activating the endogenous jasmonic acid signaling pathway. Once absorbed by the plant, PDJ is metabolized into jasmonic acid.^[6] The active form, jasmonoyl-L-isoleucine (JA-Ile), binds to the F-box protein CORONATINE INSENSITIVE1

(COI1).[3][7] This binding event triggers the ubiquitination and subsequent degradation of Jasmonate ZIM-domain (JAZ) repressor proteins by the 26S proteasome.[7][8] The degradation of JAZ repressors releases transcription factors, such as MYC2, which then activate the expression of a cascade of JA-responsive genes responsible for the observed physiological changes.[7][8][9]



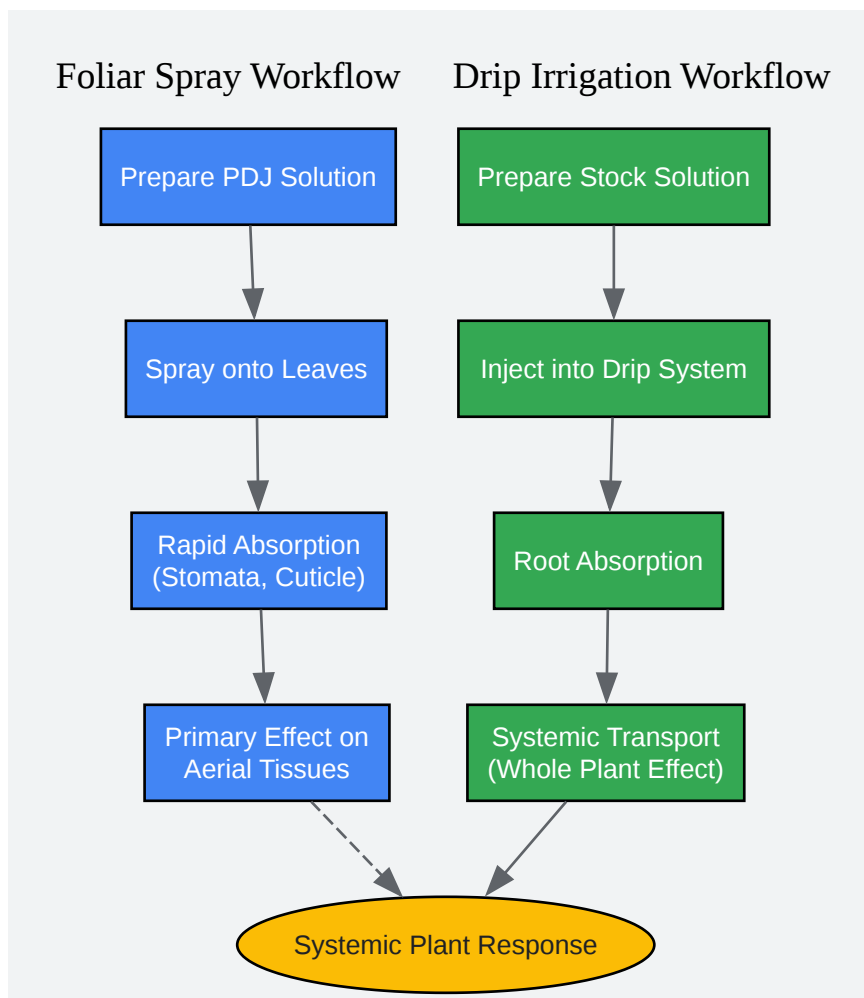
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Caption: The Jasmonate (JA) signaling pathway activated by Prohydrojasmon (PDJ).

Application Methods: Comparative Overview

The choice between foliar spray and drip irrigation depends on the research objective, target plant species, and experimental setup. Each method delivers PDJ to the plant through different routes, potentially leading to varied physiological responses.

- **Foliar Spray:** Involves direct application of a PDJ solution to the plant's leaves. This method allows for rapid absorption through the stomata and leaf cuticle, often resulting in a faster onset of action. It is particularly effective for inducing responses in aerial parts of the plant, such as fruit coloration and leaf metabolite accumulation.
- **Drip Irrigation (Chemigation):** Involves applying PDJ to the soil or growing medium through the irrigation system. The compound is taken up by the roots and transported systemically throughout the plant via the xylem. This method ensures a more sustained release and can be beneficial for promoting root vitality and systemic stress resistance.[6]



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Caption: Contrasting workflows for foliar spray and drip irrigation application of PDJ.

Quantitative Data Summary

The following tables summarize quantitative results from studies investigating the effects of PDJ application.

Table 1: General Application Rate Comparison

Application Method	Dilution Ratio / Dosage	Target Crop Stage
Foliar Spray	1:1500–1:5000	Early fruit coloration (10-20% colored)
Drip Irrigation	30–100 grams per acre	Early fruit coloration (10-20% colored)

(Data sourced from Wellyou Tech)[\[6\]](#)

Table 2: Effect of Foliar PDJ Treatment on Anthocyanin Derivatives in Red Leaf Lettuce

PDJ Concentration	Cyanidin-3-O-glucoside (Cy3MG)	Cyanidin-3-O-(6''-O-malonyl)-glucoside-Me (Cy3MG-Me)
Control (0 μ M)	1.00x (Baseline)	1.00x (Baseline)
100 μ M	2.31x increase	1.95x increase
200 μ M	10.50x increase	8.05x increase

(Data adapted from a study on hydroponically grown red leaf lettuce)[\[1\]](#)

Table 3: Effect of Foliar PDJ Treatment on Phenolic Acids in Red Leaf Lettuce

PDJ Concentration	Chicoric Acid	Chlorogenic Acid	Caffeoylmalic Acid (CMA)
Control (0 μ M)	1.00x (Baseline)	1.00x (Baseline)	1.00x (Baseline)
100 μ M	1.09x increase	1.17x increase	0.87x (slight decrease)
200 μ M	3.86x increase	4.56x increase	3.18x increase

(Data adapted from a study on hydroponically grown red leaf lettuce)[\[1\]](#)

Table 4: Effect of PDJ (50mg/L) on Grape Berry Quality

Parameter	Change Compared to Control
Anthocyanin Content	+8%
Soluble Solid Content	+10%
Acid Content	-12%
Sugar-to-Acid Ratio	+23%
Single-Grain Weight	+8%
Coloring Period	5-6 days earlier

(Data sourced from Dora Agri)[[10](#)]

Experimental Protocols

These protocols provide a framework for experimentation. Researchers should optimize concentrations and timing based on the specific plant species and environmental conditions.

Protocol 1: Foliar Spray Application

Objective: To evaluate the effect of direct foliar application of PDJ on plant physiology and metabolite production.

Materials:

- Prohydrojasmon (PDJ) racemate
- Distilled or deionized water
- Surfactant/wetting agent (e.g., Tween 20, optional but recommended)
- Calibrated sprayer (handheld or backpack)
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- Solution Preparation:
 - Calculate the required volume of spray solution based on the number of plants and desired coverage.
 - Prepare a stock solution of PDJ if necessary, or weigh the required amount for direct dilution.
 - In a clean container, add approximately 80% of the final volume of water.
 - Add the calculated amount of PDJ to the water and mix thoroughly until dissolved.
 - If using a surfactant, add it to the solution (typically 0.01-0.1% v/v) to ensure even leaf coverage.
 - Add the remaining water to reach the final desired volume and concentration (e.g., 100 μ M, 200 μ M). Mix again.
- Application:
 - Perform applications under conditions of low wind and slow drying, such as early morning or late evening, to maximize absorption.[\[11\]](#)
 - Calibrate the sprayer to deliver a fine, consistent mist.
 - Spray the solution evenly onto the plant foliage, ensuring thorough coverage of both upper and lower leaf surfaces until runoff is minimal.
 - Treat a control group of plants with a solution containing only water and the surfactant (if used).
- Post-Application Care:
 - Avoid overhead irrigation or watering for at least 8 hours post-application to prevent washing the solution off the leaves.[\[11\]](#)
 - Do not apply to plants that are under stress from drought, heat, or disease.[\[11\]](#)

- Data Collection:
 - Collect tissue samples (leaves, fruits) at predetermined time points (e.g., 24, 48, 96 hours) post-application for analysis.
 - Analyze for target compounds (e.g., anthocyanins, phenolics) or gene expression levels (e.g., PAL, F3H, ANS).[\[12\]](#)

Protocol 2: Drip Irrigation Application

Objective: To evaluate the systemic effect of root-uptake of PDJ on whole-plant physiology.

Materials:

- Prohydrojasmon (PDJ) racemate
- Drip irrigation system with an injector (e.g., Venturi injector, dosing pump)
- Stock solution tank
- pH and EC meters
- PPE: gloves, safety glasses

Procedure:

- System Preparation:
 - Before application, flush the entire drip irrigation system (mainline, submains, and laterals) to remove any sediment or biofilm.[\[13\]](#)
- Stock Solution Preparation:
 - Calculate the total amount of PDJ required based on the treatment area (e.g., grams per acre).
 - Dissolve the calculated amount of PDJ in a known volume of water in the stock tank to create a concentrated solution. Ensure it is fully dissolved.

- Application (Chemigation):
 - Begin the irrigation cycle with water only to pressurize the system and wet the soil/media.
 - Activate the injector to introduce the PDJ stock solution into the irrigation water.
 - Apply the PDJ during the middle of the irrigation cycle. A common practice is to apply plain water for the first quarter of the cycle, the treatment solution for the middle half, and plain water again for the final quarter to flush the lines and push the substance into the root zone.[\[14\]](#)
 - Monitor the injection rate to ensure the correct dosage is applied over the intended period.
- Post-Application:
 - After injection is complete, continue running the irrigation system with plain water for at least 15-20 minutes to flush any remaining PDJ from the lines and ensure it is distributed within the root zone.[\[14\]](#)
 - Treat a control group with a standard irrigation cycle without PDJ.
- Data Collection:
 - Collect tissue samples from various plant parts (roots, stems, leaves, fruits) at desired time points to assess systemic transport and effects.
 - Monitor plant growth parameters, yield, and quality attributes over the course of the experiment.

Safety Precautions

- Always handle Prohydrojasmon in a well-ventilated area.
- Wear appropriate PPE, including gloves and safety glasses, to avoid direct contact with skin and eyes.[\[15\]](#)
- Store PDJ in a cool, dry place away from direct sunlight and out of reach of children and pets.[\[15\]](#)

- Consult the Safety Data Sheet (SDS) for detailed handling and disposal instructions.

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